

Strontium Subnitride (Sr₂N): A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	Strontium nitride	
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Abstract

This technical guide provides a detailed overview of the existence, synthesis, and characterization of Strontium Subnitride (Sr₂N), a layered electride material. While often overshadowed by the more common **strontium nitride** (Sr₃N₂), Sr₂N exhibits unique structural and electronic properties that are of significant interest to the materials science and solid-state chemistry communities. This document consolidates the available crystallographic, and predicted electronic and magnetic data, and outlines the key experimental protocols for its synthesis and analysis.

Introduction

Strontium Subnitride (Sr_2N) is a binary compound of strontium and nitrogen. Its existence and crystal structure have been confirmed, revealing a layered material with metallic properties. Unlike the more conventional **strontium nitride** (Sr_3N_2), which is a semiconductor, Sr_2N is classified as an electride. In electrides, electrons are not localized on atoms but occupy interstitial sites, acting as anions. This unique electronic configuration is the source of its interesting properties and potential applications. This guide aims to provide a centralized resource for researchers interested in the synthesis and characterization of this intriguing material.



Existence and Synthesis of Strontium Subnitride (Sr₂N)

The existence of Strontium Subnitride has been experimentally verified. The primary method for its synthesis involves the reaction of strontium metal with nitrogen gas at elevated temperatures. While specific experimental details are scarce in readily available literature, the synthesis is understood to proceed by carefully controlling the stoichiometry and reaction conditions to favor the formation of the subnitride over the more common Sr₃N₂.

Key Synthesis Reference

The foundational work on the synthesis and characterization of Sr₂N was reported by N.E. Brese and M. O'Keeffe in 1990. The data presented in this guide is primarily based on the crystallographic information available from the Materials Project, which cites this seminal work.

Characterization of Strontium Subnitride (Sr₂N)

The characterization of Sr₂N involves a combination of crystallographic and computational methods to determine its structure and predict its physical properties.

Crystallographic Properties

Sr₂N crystallizes in a trigonal crystal system with the space group R-3m.[1] The structure is layered, with strontium and nitrogen atoms forming distinct planes.

Table 1: Crystallographic Data for Strontium Subnitride (Sr2N)

Parameter	Value
Crystal System	Trigonal
Space Group	R-3m
Lattice Parameters (a, b, c)	a = 3.84 Å, b = 3.84 Å, c = 21.00 Å
Lattice Angles (α, β, γ)	$\alpha = 90.00^{\circ}, \beta = 90.00^{\circ}, \gamma = 120.00^{\circ}$

Data sourced from the Materials Project.



Electronic and Magnetic Properties

Computational studies based on Density Functional Theory (DFT) have been used to predict the electronic and magnetic properties of Sr₂N.

Table 2: Predicted Electronic and Magnetic Properties of Strontium Subnitride (Sr2N)

Property	Predicted Value
Magnetic Ordering	Non-magnetic
Total Magnetization	0.00 μB/f.u.

Data sourced from the Materials Project.

The non-magnetic nature of Sr₂N is a key predicted characteristic, distinguishing it from other nitride materials that may exhibit magnetic ordering.

Experimental Protocols

While the full detailed experimental protocols from the original synthesis paper by Brese and O'Keeffe are not readily accessible, a general procedure can be inferred. The synthesis of Sr₂N as a starting material for other reactions has been mentioned in the literature, suggesting its successful and repeatable preparation.

General Synthesis Workflow

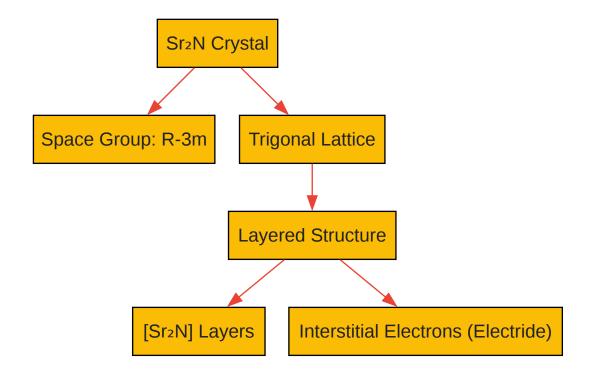
The synthesis of Sr₂N is expected to follow a solid-state reaction pathway.

Caption: A generalized workflow for the synthesis of Strontium Subnitride (Sr₂N).

Characterization Workflow

The characterization of the synthesized Sr₂N would involve standard solid-state analytical techniques.





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References

- 1. next-gen.materialsproject.org [next-gen.materialsproject.org]
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